

Essential Safety and Logistical Information for Handling 1,2-Pentadiene

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Compound of Interest

Compound Name: 1,2-Pentadiene

Cat. No.: B1661991

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For researchers, scientists, and professionals in drug development, the safe handling of highly flammable and reactive chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **1,2-Pentadiene** (CAS No. 591-95-7), a highly flammable liquid. Adherence to these guidelines is critical to ensure laboratory safety and operational integrity.

Quantitative Data Summary

The following table summarizes the key quantitative data for **1,2-Pentadiene**, crucial for risk assessment and safe handling procedures.

Property	Value	Citation(s)
CAS Number	591-95-7	[1]
Molecular Formula	C ₅ H ₈	[2]
Molecular Weight	68.12 g/mol	[2]
Appearance	Colorless to Almost Colorless Liquid	[1]
Boiling Point	45 °C	[1]
Flash Point	-37 °C	[1][3]
Specific Gravity	0.70 (at 20°C/20°C)	[1][3]
GHS Hazard Class	Highly Flammable Liquid and Vapor (H225)	[1][3]
UN Number	3295	[1][3]

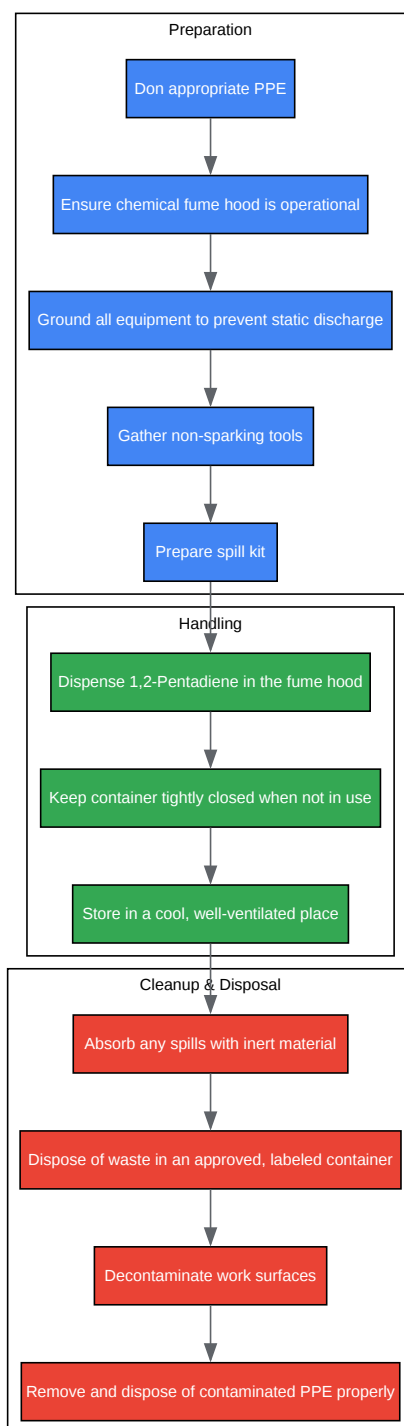
Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **1,2-Pentadiene** to minimize exposure and ensure personal safety.

Equipment	Specification	Citation(s)
Eye and Face Protection	Wear chemical safety goggles and a face shield.	[1][3]
Hand Protection	Wear protective gloves. The specific glove material should be selected based on breakthrough time and permeation rate for flammable liquids. Always inspect gloves prior to use.	[1][3][4]
Skin and Body Protection	Wear flame-retardant, antistatic protective clothing. A lab coat is required at a minimum. Ensure all skin is covered.	[4]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, wear an appropriate respirator.	[4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1,2-Pentadiene** is crucial to mitigate risks. The following workflow outlines the necessary steps from preparation to cleanup.



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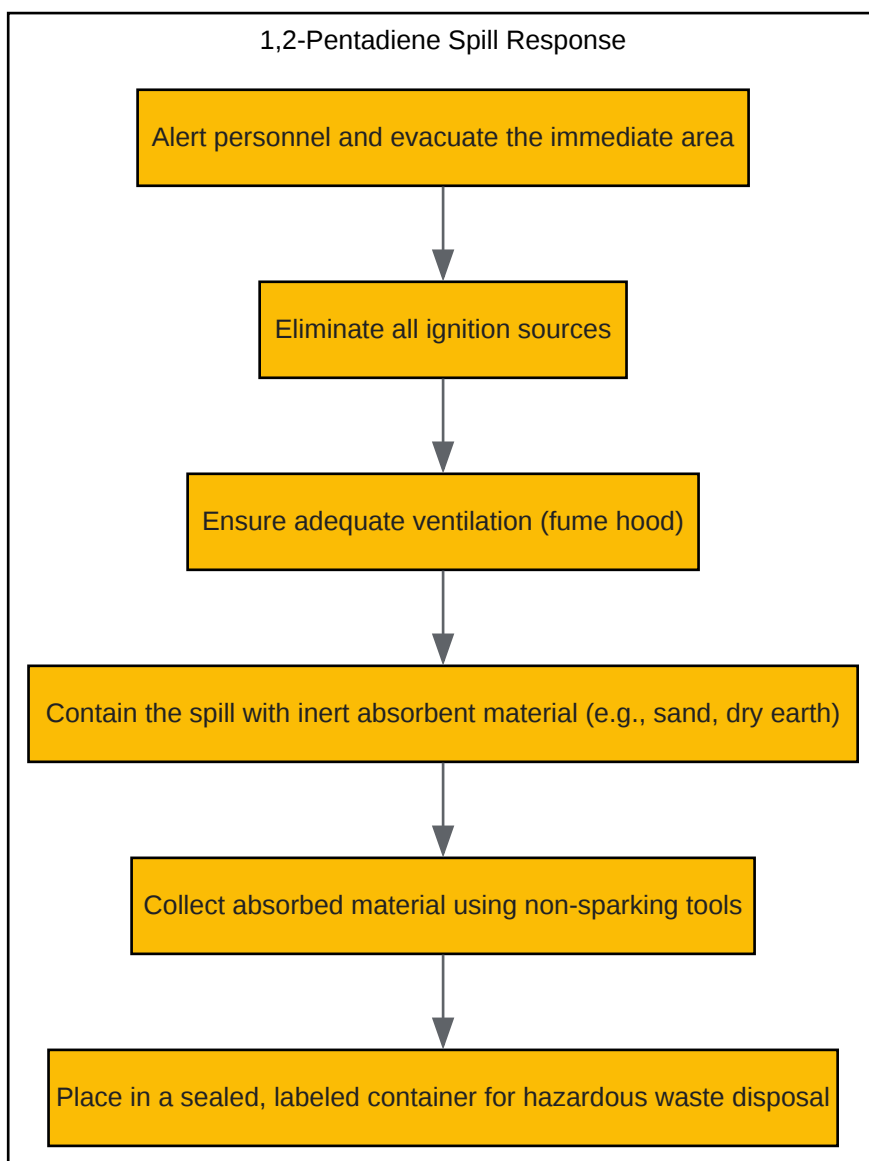
Caption: Workflow for the safe handling of **1,2-Pentadiene**.

Emergency Response: Spill and First Aid

Immediate and correct response to emergencies such as spills or personnel exposure is critical.

Spill Response Plan

In the event of a **1,2-Pentadiene** spill, follow these steps precisely.



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Caption: Emergency response plan for a **1,2-Pentadiene** spill.

First-Aid Measures

Exposure Route	First-Aid Procedure	Citation(s)
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	[5]
Inhalation	Move person to fresh air and keep comfortable for breathing. If you feel unwell, seek medical attention.	[4]
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.	[6]

Disposal Plan

Proper disposal of **1,2-Pentadiene** and contaminated materials is essential to prevent environmental harm and ensure regulatory compliance.

- **Waste Collection:** Collect all waste containing **1,2-Pentadiene**, including absorbed spill materials and contaminated PPE, in a designated and properly labeled hazardous waste container.[1][3] The container must be kept tightly closed.[1][3]
- **Storage of Waste:** Store waste containers in a cool, well-ventilated area away from ignition sources.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.[1][3] Do not dispose of down the drain.

By strictly following these safety and logistical plans, researchers can minimize the risks associated with the handling of **1,2-Pentadiene** and maintain a safe laboratory environment.

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